

# Application Notes and Protocols: 1,3-Butanediol Diacetate as a Plasticizer

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## Compound of Interest

Compound Name: 1,3-Butanediol diacetate

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These application notes provide a comprehensive overview of the potential use of **1,3-Butanediol diacetate** as a plasticizer. Due to a lack of extensive publicly available data on its specific performance, this document outlines the standard protocols for evaluating its efficacy and characteristics within a polymer matrix. The provided data tables include hypothetical yet realistic values to serve as a guide for experimental planning and data interpretation.

## Introduction to 1,3-Butanediol Diacetate

**1,3-Butanediol diacetate** (CAS No. 1117-31-3) is the diacetate ester of 1,3-butanediol.<sup>[1][2][3]</sup> It is a colorless liquid with potential applications as a plasticizer, solvent, and fragrance ingredient.<sup>[2][5]</sup> Its parent compound, 1,3-butanediol, is utilized in the synthesis of polyester plasticizers and polyurethane resins.<sup>[4][5][6]</sup> The evaluation of **1,3-butanediol diacetate** as a primary or secondary plasticizer is crucial for determining its suitability in various applications, including flexible plastics and drug delivery systems.

## Physicochemical Properties

A summary of the key physicochemical properties of **1,3-Butanediol diacetate** is presented in Table 1.

Property	Value	Unit	Reference
Molecular Formula	C8H14O4	-	[1][2][4]
Molecular Weight	174.19	g/mol	[1][2][4]
CAS Number	1117-31-3	-	[1][2][3][4]
Boiling Point	228.76 (estimated)	°C	[7]
Flash Point	85.00	°C	[7]
Specific Gravity	1.028 @ 25°C	-	[7]
Water Solubility	4438 (estimated)	mg/L @ 25°C	[7]

Table 1: Physicochemical Properties of **1,3-Butanediol Diacetate**

## Experimental Protocols for Plasticizer Evaluation

The following protocols are based on established ASTM and ISO standards for the evaluation of plasticizers. These methods are directly applicable to assessing the performance of **1,3-butanediol diacetate**.

### Preparation of Plasticized Polymer Sheets

This protocol describes the preparation of polymer sheets containing **1,3-butanediol diacetate** for subsequent testing. Polyvinyl Chloride (PVC) is used as a representative polymer.

Materials:

- PVC resin
- **1,3-Butanediol diacetate**
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities

- Molds for sheet preparation

#### Procedure:

- Compounding:
  - On a two-roll mill heated to 160-170°C, blend the PVC resin and thermal stabilizer until a homogenous mixture is formed.
  - Gradually add the desired amount of **1,3-butanediol diacetate** to the molten polymer. Common concentrations for evaluation are 20, 30, 40, and 50 parts per hundred of resin (phr).
  - Continue milling for 5-10 minutes to ensure uniform distribution of the plasticizer.
- Molding:
  - Cut the compounded material into pieces suitable for the mold.
  - Place the material into a pre-heated mold in the hydraulic press at 170-180°C.
  - Apply a pressure of 10-15 MPa for 5-10 minutes.
  - Cool the mold under pressure to approximately 40°C.
  - Remove the plasticized PVC sheet from the mold.
- Conditioning:
  - Condition the prepared sheets at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours before testing, as per ASTM D618.



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Caption: Preparation of plasticized PVC sheets.

## Thermal Analysis

Thermal properties are critical for determining the processing window and service temperature of the plasticized material.

This protocol is based on ASTM E1356.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Procedure:

- Prepare a 5-10 mg sample from the conditioned PVC sheet.
- Place the sample in an aluminum DSC pan and seal it.
- Place the pan in the DSC cell.
- Heat the sample from -50°C to 120°C at a rate of 10°C/min under a nitrogen atmosphere.
- Cool the sample to -50°C at 10°C/min.
- Reheat the sample to 120°C at 10°C/min.
- Determine the glass transition temperature (T<sub>g</sub>) from the midpoint of the step transition in the heat flow curve of the second heating scan.

Expected Results:

The addition of a plasticizer is expected to lower the glass transition temperature of the polymer.

Plasticizer Concentration (phr)	Expected Tg (°C)
0 (Unplasticized PVC)	80 - 85
20	40 - 50
30	25 - 35
40	10 - 20
50	-5 - 5

Table 2: Representative Glass Transition Temperatures of PVC Plasticized with **1,3-Butanediol Diacetate**

This protocol is based on ASTM E1131.[\[2\]](#)[\[4\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Procedure:

- Place a 10-15 mg sample from the conditioned PVC sheet into a TGA pan.
- Heat the sample from 30°C to 600°C at a heating rate of 20°C/min under a nitrogen atmosphere.
- Record the mass loss as a function of temperature.
- Determine the onset of decomposition temperature (Td), which is often taken as the temperature at which 5% weight loss occurs.

Expected Results:

The thermal stability of the plasticized PVC may be slightly lower than that of the unplasticized polymer.

Plasticizer Concentration (phr)	Expected Onset of Decomposition (Td) at 5% Weight Loss (°C)
0 (Unplasticized PVC)	280 - 300
30	260 - 280
50	250 - 270

Table 3: Representative Thermal Stability of PVC Plasticized with **1,3-Butanediol Diacetate**

## Mechanical Properties

The mechanical properties determine the flexibility and durability of the plasticized material.

This protocol is based on ASTM D2240.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Procedure:

- Use a Shore A durometer for flexible PVC.
- Stack conditioned samples to a minimum thickness of 6 mm.
- Press the durometer foot firmly and quickly onto the sample surface, ensuring the indenter is normal to the surface.
- Read the hardness value within 1 second of firm contact.
- Take at least five measurements at different positions on the sample and calculate the average.

Expected Results:

Hardness decreases with increasing plasticizer concentration.

Plasticizer Concentration (phr)	Expected Hardness (Shore A)
0 (Unplasticized PVC)	>100 (Shore D scale)
20	90 - 95
30	85 - 90
40	80 - 85
50	75 - 80

Table 4: Representative Hardness of PVC Plasticized with **1,3-Butanediol Diacetate**

This protocol is based on ASTM D412.[\[3\]](#)[\[5\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Procedure:

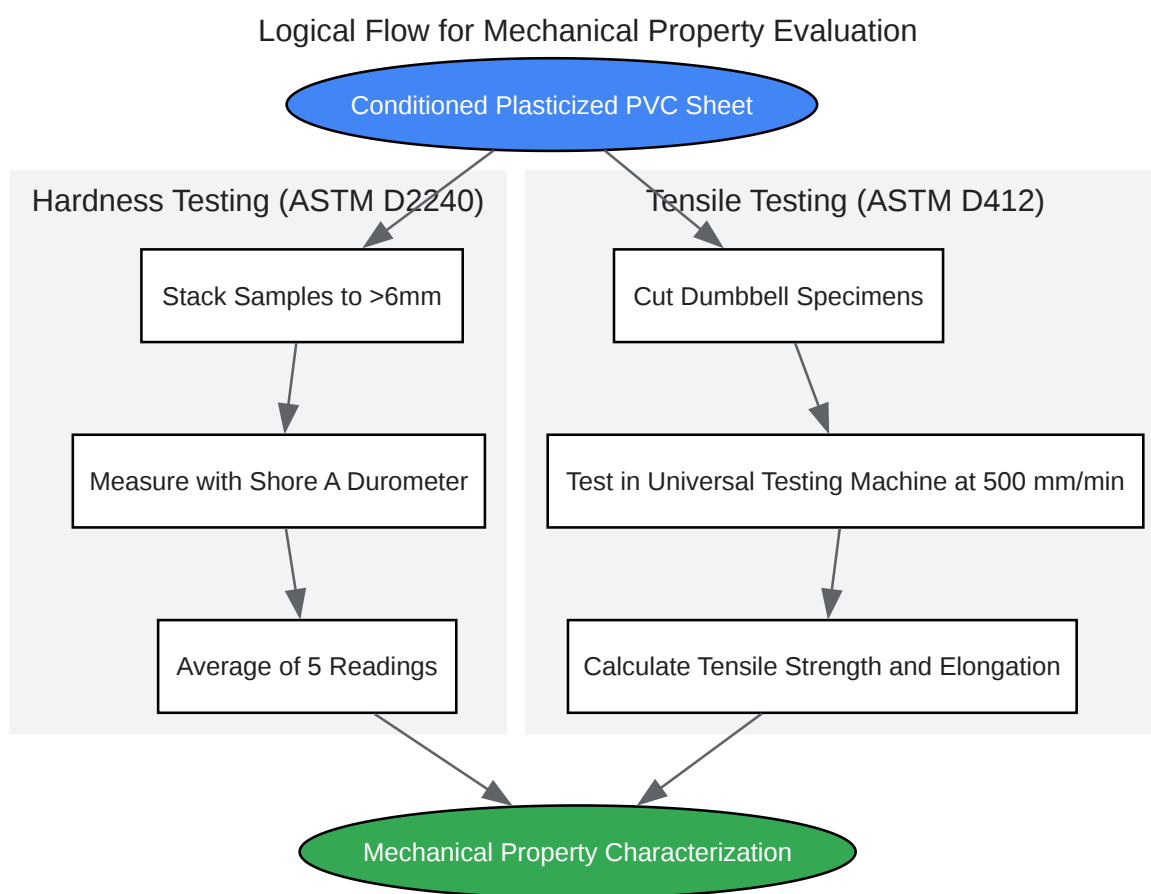
- Cut dumbbell-shaped specimens from the conditioned sheets using a die.
- Measure the thickness and width of the narrow section of the specimens.
- Place the specimen in the grips of a universal testing machine.
- Separate the grips at a constant rate of 500 mm/min.
- Record the force and elongation until the specimen breaks.
- Calculate the tensile strength (stress at break) and ultimate elongation.

Expected Results:

Tensile strength generally decreases, while elongation at break increases with higher plasticizer content.

Plasticizer Concentration (phr)	Expected Tensile Strength (MPa)	Expected Elongation at Break (%)
0 (Unplasticized PVC)	40 - 50	< 5
20	20 - 25	200 - 250
30	15 - 20	250 - 300
40	12 - 17	300 - 350
50	10 - 15	350 - 400

Table 5: Representative Tensile Properties of PVC Plasticized with **1,3-Butanediol Diacetate**



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Caption: Evaluation of mechanical properties.

## Plasticizer Migration

This protocol is based on ISO 177 and evaluates the tendency of the plasticizer to migrate out of the polymer matrix.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Procedure:

- Cut a circular specimen (e.g., 50 mm diameter) from the conditioned plasticized sheet.
- Weigh the specimen accurately (m1).
- Place the specimen between two sheets of a standard absorbent material (e.g., activated carbon-filled polyurethane).
- Place the assembly under a specified pressure (e.g., 10 kPa) in an oven at a set temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- After the test period, remove the assembly from the oven and allow it to cool to room temperature.
- Carefully remove the specimen and clean any surface residue.
- Re-weigh the specimen (m2).
- Calculate the mass loss due to migration as a percentage:  $\text{Migration (\%)} = [(m1 - m2) / m1] * 100$ .

Expected Results:

Migration is an important factor for the long-term performance and safety of plasticized materials. Lower values are desirable.

Plasticizer Concentration (phr)	Expected Migration (% mass loss)
20	< 1.0
30	1.0 - 2.0
40	1.5 - 3.0
50	2.5 - 5.0

Table 6: Representative Plasticizer Migration of **1,3-Butanediol Diacetate** from PVC

## Safety and Handling

**1,3-Butanediol diacetate** is not classified as a hazardous substance according to GHS.[28] However, standard laboratory safety practices should be followed. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses. In case of contact, wash the affected area with soap and water.[28] If inhaled, move to fresh air.[28]

## Conclusion

These application notes provide a framework for the systematic evaluation of **1,3-butanediol diacetate** as a plasticizer. The outlined protocols, based on industry standards, will enable researchers to generate robust data on its thermal, mechanical, and migration properties. This information is essential for determining its potential in various applications, from industrial plastics to specialized formulations in drug development. The provided representative data serves as a baseline for comparison and interpretation of experimental results.

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